

Technical Monograph: 4-Aminomorpholin-3-one Hydrochloride[1]

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Compound of Interest

Compound Name: 4-Aminomorpholin-3-one
hydrochloride

Cat. No.: B13491472

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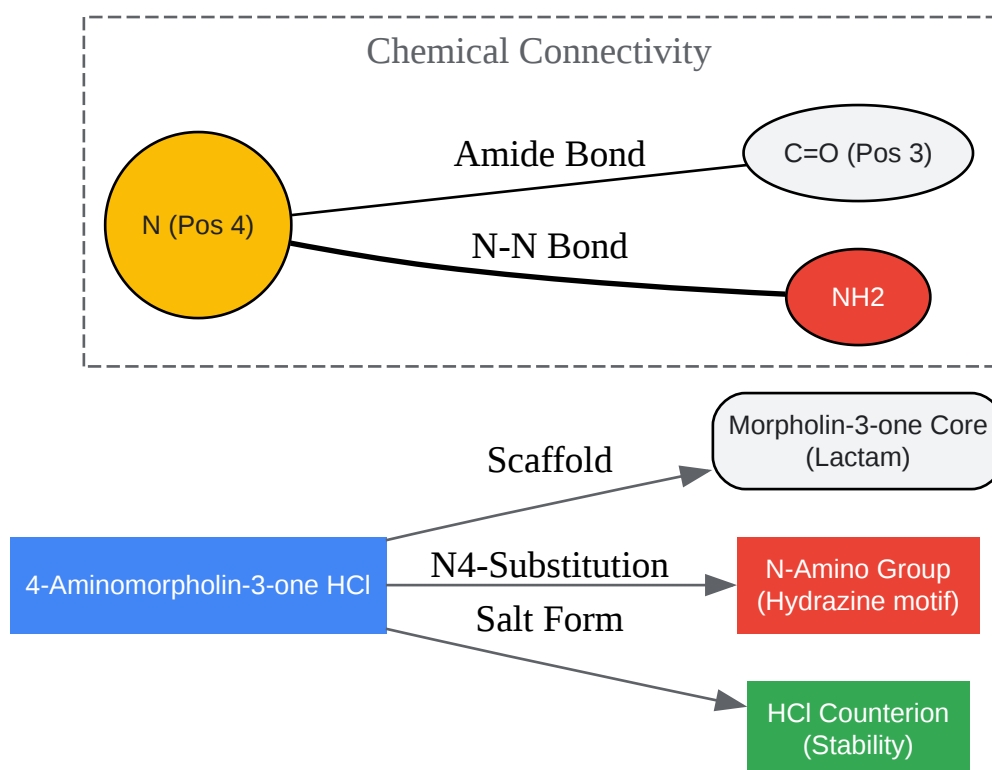
Chemical Identity & Nomenclature

4-Aminomorpholin-3-one hydrochloride is a cyclic hydrazide derivative characterized by an N-amino group attached to the nitrogen of the morpholin-3-one lactam ring.[1] It serves as a constrained peptidomimetic scaffold, particularly in the design of serine protease inhibitors.

Attribute	Detail
IUPAC Name	4-Aminomorpholin-3-one hydrochloride
Common Synonyms	4-Amino-3-morpholinone HCl; N-Aminomorpholin-3-one HCl; 3-Morpholinone, 4-amino-, hydrochloride
CAS Number (Free Base)	858455-28-4 (Note: HCl salt is often indexed under the parent CAS or vendor-specific codes)
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [2][3][4][5][6][7] · HCl
Molecular Weight	116.12 (Free Base) / 152.58 (HCl Salt)
SMILES	C1COCC(=O)N1N.Cl
InChI Key	(Base) VZXYILQZJIXJMN-UHFFFAOYSA-N

Structural Visualization

The following diagram illustrates the connectivity of the target molecule and highlights the critical N-N bond that defines its reactivity as a hydrazine surrogate.



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Caption: Structural decomposition of 4-Aminomorpholin-3-one HCl highlighting the N-N hydrazine linkage.

Critical Disambiguation (Safety & Specificity)

Warning: In commercial catalogs and loose nomenclature, this compound is frequently confused with the Rivaroxaban intermediate. Researchers must verify the structure before procurement.

Feature	Target Compound	Common Confusion (Rivaroxaban Int.)
Name	4-Aminomorpholin-3-one	4-(4-Aminophenyl)morpholin-3-one
CAS	858455-28-4	438056-69-0
Structure	N-NH ₂ (Hydrazine)	N-Phenyl-NH ₂ (Aniline)
Role	Thrombin Inhibitor Scaffold (P2)	Factor Xa Inhibitor Intermediate
Reactivity	Nucleophilic at exocyclic N	Nucleophilic at aniline N

Synthetic Utility & Applications

A. Thrombin Inhibition (P2 Scaffold)

4-Aminomorpholin-3-one serves as a critical P2 ligand in the design of serine protease inhibitors. The morpholinone ring acts as a constrained bioisostere for proline or pipecolic acid, directing the attached groups into the S2 pocket of the enzyme (e.g., Thrombin).

- Mechanism: The N-amino group allows for the formation of hydrazide linkers or aza-peptide bonds, which resist enzymatic hydrolysis while maintaining hydrogen bonding capability.
- Reference: Semple et al. utilized this scaffold to optimize potency and selectivity in thrombin inhibitors [1].

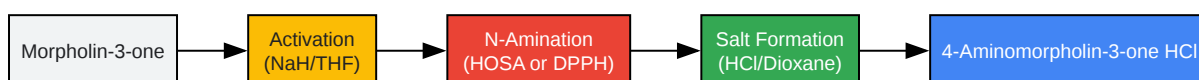
B. Synthesis of the Core

The synthesis typically involves the electrophilic amination of the parent morpholin-3-one lactam. This is a non-trivial transformation requiring careful control to avoid ring opening.

Experimental Workflow (General Protocol)

- Deprotonation: Treatment of morpholin-3-one with a strong base (NaH or LiHMDS) in dry THF/DMF at 0°C to generate the lactam enolate/nitrogen anion.

- **Amination:** Addition of an electrophilic aminating agent, such as O-(Diphenylphosphinyl)hydroxylamine (DPPH) or Hydroxylamine-O-sulfonic acid (HOSA).
- **Salt Formation:** The resulting free base hydrazine is unstable and prone to oxidation; it is immediately trapped with HCl in dioxane/ether to precipitate the stable hydrochloride salt.



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Caption: Synthetic pathway via electrophilic N-amination of the lactam precursor.

Handling & Stability Protocols

Stability Profile

- **Hygroscopicity:** As an amine hydrochloride, the compound is hygroscopic. It must be stored in a desiccator or under inert atmosphere (Argon/Nitrogen).
- **Oxidation Sensitivity:** The hydrazine moiety (-N-NH₂) is susceptible to oxidation by air over time, leading to the formation of tetrazene impurities or decomposition.
- **Thermal Stability:** Stable at room temperature if dry, but degradation accelerates above 60°C.

Analytical Characterization (Expected)

- **¹H NMR (DMSO-d₆):** Distinct signals for the morpholine ring protons (approx. 3.5–4.2 ppm). The ammonium protons (-NH₃⁺) typically appear as a broad singlet downfield (8.0–10.0 ppm) depending on moisture content.
- **Mass Spectrometry:** ESI⁺ showing [M+H]⁺ = 117.1 (Free base mass).

References

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